

Application Notes and Protocols: Indigo as a Redox Indicator in Titration Experiments

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Compound of Interest

Compound Name: Indigo

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Introduction

Indigo dyes, most notably **indigo** carmine (disodium 5,5'-**indigo**disulfonate), are versatile organic compounds that serve as effective redox indicators in a variety of analytical titration experiments. Their utility stems from a distinct and reversible color change upon undergoing oxidation or reduction. In its oxidized state, **indigo** carmine is a deep blue, while its reduced form, often referred to as leuco-**indigo** carmine, is yellow.^{[1][2]} This dramatic color transition provides a clear endpoint in redox titrations.

These application notes provide an overview of the principles, applications, and detailed protocols for using **indigo** as a redox indicator in laboratory settings.

Principle of Operation

The function of **indigo** carmine as a redox indicator is based on the reversible redox reaction of its **indigo**id structure. The central double bond and the two carbonyl groups in the **indigo** carmine molecule are susceptible to reduction. In the presence of a reducing agent, the blue oxidized form accepts electrons and is converted to the yellow reduced (leuco) form. Conversely, an oxidizing agent will convert the yellow leuco form back to the blue oxidized form.

The standard redox potential (E°) of **indigo** carmine is +0.29 V (at pH 0 and 20°C).[3] However, the reduction potential is pH-dependent, a critical consideration when developing titration methods.[4]

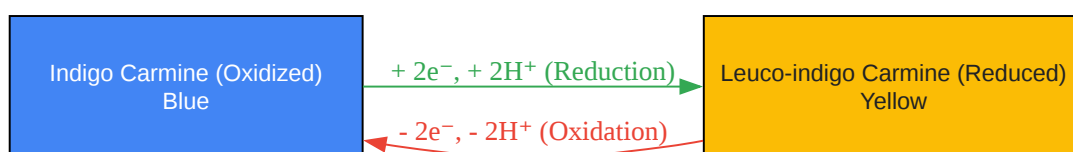
Quantitative Data

The properties of **indigo** carmine as both a redox and pH indicator are summarized in the table below.

Property	Value	Reference
Redox Potential (E°)	+0.29 V (vs. SHE at pH 0, 20°C)	[5]
Oxidized Form Color	Blue	[3]
Reduced Form Color	Yellow	[3]
pH Indicator Range	pH 11.5 – 14.0	[3]
Color at pH < 11.5	Blue	[2]
Color at pH > 13.0	Yellow	[2]

Diagrams

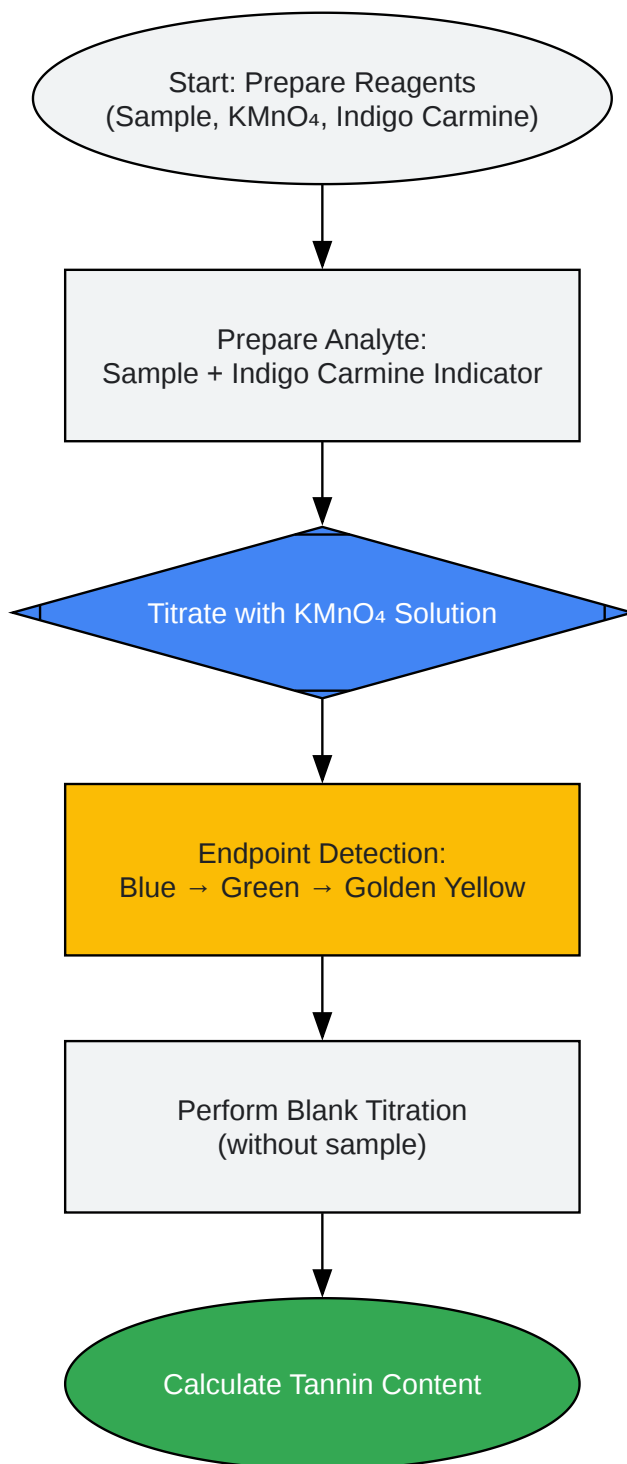
Redox Mechanism of Indigo Carmine



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Caption: Reversible redox reaction of **indigo** carmine.

Experimental Workflow for Tannin Titration



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Caption: Workflow for the determination of tannins.

Application Notes

Determination of Tannins (Lowenthal-Permanganate Titration)

Indigo carmine is widely used in the food and beverage industry, particularly for the quantification of tannins in products like cider, wine, and herbal extracts.[6] In this method, tannins, which are reducing agents, are titrated with a strong oxidizing agent, potassium permanganate (KMnO_4). **Indigo** carmine acts as an indicator to signal the endpoint of the titration. The tannins react with the permanganate first. Once all the tannins are oxidized, the excess permanganate oxidizes the **indigo** carmine, causing a color change from blue through green to a golden yellow endpoint.[7] A blank titration is necessary to account for the amount of permanganate required to oxidize the indicator itself.

Determination of Dissolved Oxygen

Indigo carmine can be used for the colorimetric determination of dissolved oxygen in water.[8] [9] In this application, the reduced (leuco) form of **indigo** carmine, which is yellow-green, is introduced to the water sample. The dissolved oxygen oxidizes the leuco-**indigo** carmine to its blue form. The intensity of the resulting blue color is proportional to the concentration of dissolved oxygen and can be measured spectrophotometrically. This method is advantageous due to its simplicity and speed. However, it is susceptible to interference from other oxidizing agents such as ferric iron and chlorine, as well as high concentrations of certain metal ions.[8]

Demonstration of Reducing Sugar Reactions (Qualitative)

The reversible redox reaction of **indigo** carmine with a reducing sugar like glucose is famously demonstrated in the "chemical traffic light" experiment. In an alkaline solution, glucose reduces the blue **indigo** carmine to its yellow leuco form. Shaking the solution introduces atmospheric oxygen, which re-oxidizes the indicator back to blue. This color change can be cycled multiple times. While this provides a powerful visual demonstration of a redox reaction, it is primarily a qualitative experiment. For the quantitative determination of reducing sugars, other

standardized titration methods, such as the Lane-Eynon method which uses methylene blue as an indicator, are more commonly employed.^[6]^[8]

Experimental Protocols

Protocol 1: Determination of Tannins in a Solid Sample

Materials:

- Sample containing tannins
- Potassium permanganate (KMnO₄), 0.02 M (N/10) standard solution
- **Indigo** carmine indicator solution (see preparation below)
- Sulfuric acid (H₂SO₄), concentrated
- Distilled water
- 1000 mL conical flask
- 50 mL burette
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Preparation of **Indigo** Carmine Indicator Solution: Dissolve 1.0 g of **indigo** carmine in 1 liter of distilled water containing 50 mL of concentrated sulfuric acid. Mix thoroughly.
- Sample Preparation: Accurately weigh approximately 5.0 g of the finely ground sample into a 1000 mL conical flask. Add 750 mL of distilled water. Stir the mixture on a magnetic stirrer for 30 minutes.
- Titration:

- To the sample mixture, add 25 mL of the **indigo** carmine indicator solution. The solution should turn a royal blue color.
- Titrate with 0.02 M potassium permanganate solution while stirring continuously.
- The endpoint is reached when the color changes from blue to green and finally to a stable golden yellow. Record the volume of KMnO_4 used (t_2).
- Blank Determination:
 - In a separate 1000 mL conical flask, add 750 mL of distilled water and 25 mL of the **indigo** carmine indicator solution.
 - Titrate with the 0.02 M potassium permanganate solution to the same golden yellow endpoint. Record the volume of KMnO_4 used (t_1).
- Calculation: The volume of KMnO_4 consumed by the tannins is ($t_2 - t_1$). The tannin content can be calculated using the following formula:
 - $\text{Tannin (\%)} = [(t_2 - t_1) \text{ mL} * \text{Normality of } \text{KMnO}_4 * 0.004157 \text{ g/meq}] / (\text{Weight of sample in g}) * 100$
 - Note: 1 mL of 0.1 N KMnO_4 is equivalent to 0.004157 g of tannins (as gallotannic acid).[6]

Protocol 2: Colorimetric Determination of Dissolved Oxygen

Materials:

- Water sample
- Reduced **indigo** carmine reagent (commercially available in sealed ampoules or prepared fresh)
- Spectrophotometer or colorimeter
- Cuvettes

Procedure:

- **Sample Collection:** Collect the water sample carefully to avoid introducing atmospheric oxygen. The analysis should be performed immediately.
- **Color Development:**
 - Introduce the reduced **indigo** carmine reagent to a known volume of the water sample according to the manufacturer's instructions (e.g., by breaking a sealed ampoule within the sample).
 - The reduced indicator will be in a yellow-green state. In the presence of dissolved oxygen, it will be oxidized to a blue color.
 - Allow a specified time for the color to develop fully.
- **Measurement:**
 - Transfer the colored solution to a cuvette.
 - Measure the absorbance at the wavelength of maximum absorbance for the blue oxidized form of **indigo** carmine (typically around 610 nm, though 555 nm may be more suitable for low concentrations).[\[10\]](#)
- **Quantification:**
 - Determine the dissolved oxygen concentration by comparing the absorbance to a calibration curve prepared using standards of known oxygen concentration.

Protocol 3: "Chemical Traffic Light" Demonstration

Materials:

- Dextrose (glucose)
- Sodium hydroxide (NaOH)
- **Indigo** carmine

- Distilled water
- 500 mL Erlenmeyer flask with a stopper
- Beakers
- Graduated cylinders

Procedure:

- Solution A (Dextrose): Dissolve approximately 24 g of dextrose in enough distilled water to make 1 L of solution.
- Solution B (Sodium Hydroxide): Carefully dissolve 40 g of NaOH pellets in enough distilled water to make 1 L of solution. Caution: This process is exothermic.
- Indicator Solution: Dissolve 1 g of **indigo** carmine in 100 mL of distilled water.
- Demonstration:
 - In the 500 mL Erlenmeyer flask, combine 100 mL of the dextrose solution and 100 mL of the sodium hydroxide solution.
 - Add 10 mL of the **indigo** carmine indicator solution. The solution will initially be green.
 - Stopper the flask and let it stand undisturbed. The solution will gradually turn from green to red and then to yellow as the glucose reduces the **indigo** carmine.
 - To reverse the reaction, shake the flask vigorously. The dissolved oxygen from the air in the flask will oxidize the leuco-**indigo** carmine, and the solution will turn back to green.
 - This cycle of color changes can be repeated several times.

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